

In-Depth Technical Guide: AS19 Column for Bromate Analysis in Drinking Water

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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This technical guide provides a comprehensive overview of the Thermo Scientific™ Dionex™ IonPac™ **AS19** column for the analysis of bromate in drinking water. It is intended for researchers, scientists, and professionals in drug development and water quality analysis who require detailed information on the methodology, performance, and application of this analytical column.

The Dionex IonPac **AS19** is a high-capacity, hydroxide-selective, anion-exchange column specifically designed for the determination of trace levels of bromate, a toxic disinfection byproduct formed during the ozonation of drinking water.[1][2] Its high capacity and selectivity enable the quantification of bromate at low microgram-per-liter (µg/L) concentrations, even in complex matrices containing high concentrations of chloride, sulfate, and carbonate.[1][3] This column meets the performance requirements of U.S. Environmental Protection Agency (EPA) Methods 300.0 and 300.1.[1][2][3]

Core Principles and Advantages

The **AS19** column's stationary phase consists of a novel hyperbranched anion-exchange condensation polymer electrostatically attached to a wide-pore polymeric substrate.[3] This unique chemistry provides the high capacity and selectivity necessary for resolving bromate from other common inorganic anions.

Key advantages of the **AS19** column include:

- **Trace-Level Bromate Detection:** Specifically designed and recommended for the determination of trace bromate in drinking water matrices.[\[1\]](#)
- **High Capacity:** The 4 x 250 mm column has a capacity of 240 µeq, allowing for the analysis of samples with varying ionic strengths without pre-treatment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hydroxide Selectivity:** Optimized for use with potassium hydroxide (KOH) eluents, which offer lower background conductivity and noise, leading to improved detection limits compared to carbonate eluents.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Compatibility:** Can be used with Reagent-Free™ Ion Chromatography (RFIC™) systems for automated eluent generation, enhancing reproducibility and ease of use.[\[1\]](#)[\[3\]](#) It is also compatible with organic solvents.[\[1\]](#)[\[3\]](#)
- **Temperature Optimization:** Column selectivity is optimized for operation at 30 °C, ensuring reproducible retention times.[\[1\]](#)[\[3\]](#)

Data Presentation

Table 1: Dionex IonPac AS19 Column Specifications

Specification	Description
Column Type	Hydroxide-selective anion-exchange column
Stationary Phase	Novel hyperbranched anion-exchange condensation polymer on a wide-pore polymeric substrate [3]
Formats	Analytical (4 x 250 mm, 2 x 250 mm), Capillary (0.4 x 250 mm), and Guard (4 x 50 mm, 2 x 50 mm, 0.4 x 50 mm) [1] [3] [7]
Capacity	240 µeq per 4 x 250 mm column [1] [2] [3]
pH Stability	0 - 14 [2]
Maximum Pressure	4000 psi / 276 bar [2]
Recommended Operating Temperature	30 °C [1] [3]

Table 2: Typical Performance Data for Bromate Analysis

Parameter	Value	Reference
Method Detection Limit (MDL) with Suppressed Conductivity	0.14 µg/L (with RFIC), 0.16 µg/L (manual eluent)	[8]
MDL with Post-Column Reaction (Visible Detection)	0.12 µg/L	[4]
MDL with Post-Column Reaction (UV Detection)	0.12 µg/L	[9]
Practical Quantitation Limit (PQL) with Suppressed Conductivity	1 µg/L	[4]
PQL with Post-Column Reaction (UV Detection)	0.5 µg/L	[9]
Typical Injection Volume	10 - 50 µL (4 mm system), 2 - 15 µL (2 mm system)	[10]
Large Loop Injection Volume	250 µL	[4]

Experimental Protocols

Protocol 1: Isocratic Analysis of Bromate in Drinking Water (Based on Thermo Fisher Application Note 168)

This protocol is suitable for the routine analysis of bromate in drinking water samples where high sensitivity is required.

1. Instrumentation and Consumables:

- Ion Chromatograph (IC) system equipped with a suppressed conductivity detector (e.g., Thermo Scientific™ Dionex™ ICS-series)
- Thermo Scientific™ Dionex™ IonPac™ **AS19** Analytical Column (4 x 250 mm)
- Thermo Scientific™ Dionex™ IonPac™ AG19 Guard Column (4 x 50 mm)

- Thermo Scientific™ Dionex™ Anion Self-Regenerating Suppressor (ASRS™ 300) or equivalent
- Eluent Generator with a potassium hydroxide (KOH) cartridge for RFIC systems, or manually prepared 20 mM NaOH/KOH eluent
- Autosampler with the capability for the desired injection volume

2. Reagents and Standards:

- Deionized (DI) water, Type I, 18.2 MΩ·cm
- Potassium hydroxide (KOH) eluent concentrate for eluent generator, or 50% (w/w) sodium hydroxide (NaOH) for manual preparation
- Bromate stock standard, 1000 mg/L
- Working standards prepared by serial dilution of the stock standard in DI water

3. Chromatographic Conditions:

Parameter	Setting
Eluent	20 mM KOH (isocratic)
Eluent Source	Eluent Generator or manually prepared
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	250 µL
Detection	Suppressed conductivity
Suppressor	ASRS 300 (4 mm) or equivalent, external water mode
Suppressor Current	130 mA
Run Time	Approximately 15 minutes

4. Sample Preparation:

- For most drinking water samples, no pretreatment is necessary.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If samples contain high levels of particulates, filter through a 0.45 µm syringe filter before injection.
- For compliance monitoring under EPA methods, specific preservation and holding times must be followed. For bromate, the holding time is 28 days.[\[11\]](#) For samples containing residual disinfectants, a quenching agent such as ethylenediamine (EDA) may be required.[\[11\]](#)[\[12\]](#)

5. Calibration:

- Prepare a series of calibration standards covering the expected concentration range of the samples. A typical range is from 1 µg/L to 40 µg/L.[\[4\]](#)
- Inject the standards and construct a calibration curve by plotting peak area versus concentration.

6. Data Analysis:

- Identify the bromate peak based on its retention time from the standard injections.
- Quantify the bromate concentration in the samples using the calibration curve.

Protocol 2: Gradient Analysis for Complex Matrices

For samples with high ionic strength or complex matrices, a gradient elution may be necessary to achieve optimal separation.

1. Instrumentation and Consumables:

- Same as Protocol 1.

2. Reagents and Standards:

- Same as Protocol 1.

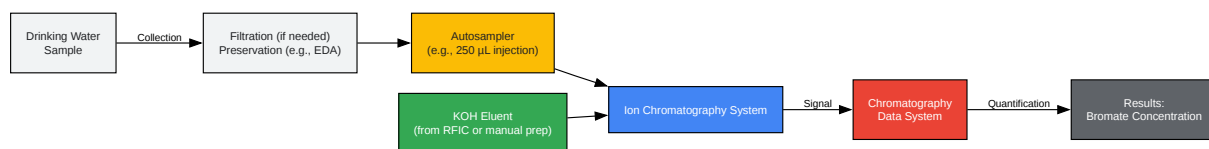
3. Chromatographic Conditions:

Parameter	Setting
Eluent	Potassium Hydroxide (KOH) Gradient
Eluent Program	10 mM KOH from 0 to 5 min, ramp to 45 mM KOH from 5 to 15 min, hold at 45 mM KOH from 15 to 20 min
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	250 µL
Detection	Suppressed conductivity
Suppressor	ASRS 300 (4 mm) or equivalent, external water mode
Suppressor Current	AutoSuppression™ or optimized current

4. Sample Preparation, Calibration, and Data Analysis:

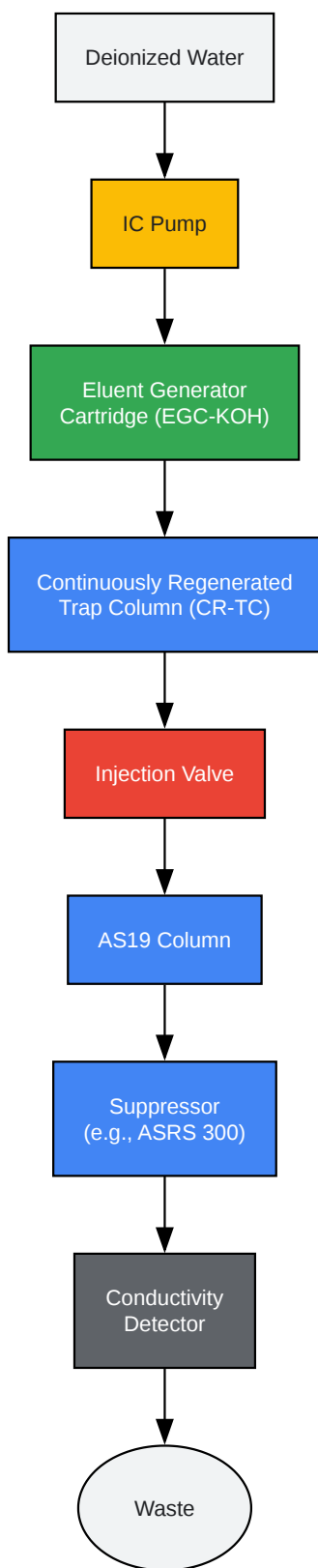
- Follow the same procedures as outlined in Protocol 1.

Mandatory Visualization



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Caption: Experimental workflow for bromate analysis in drinking water using the **AS19** column.



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Caption: Logical diagram of a Reagent-Free Ion Chromatography (RFIC) system for bromate analysis.

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